

Physicochemical properties of Tocofersolan

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Compound of Interest

Compound Name: Tocofersolan

Cat. No.: B1428452

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An In-depth Technical Guide to the Physicochemical Properties of **Tocofersolan**

Introduction

Tocofersolan, also known as D- α -Tocopheryl polyethylene glycol 1000 succinate (TPGS) or Vitamin E TPGS, is a synthetic, water-soluble derivative of natural vitamin E.[1] It is synthesized by the esterification of the acid group of D- α -tocopheryl acid succinate with polyethylene glycol (PEG) 1000.[2] This modification results in an amphipathic, nonionic surfactant composed of a lipophilic α -tocopherol moiety and a hydrophilic polyethylene glycol chain, linked by a succinate ester.[3][4] This unique structure grants **Tocofersolan** its water-soluble properties, a stark contrast to natural vitamin E which is fat-soluble.[1]

Due to its surfactant properties, **Tocofersolan** is widely utilized in pharmaceutical formulations as a solubilizer, emulsifier, absorption enhancer, and as a vehicle for lipid-based drug delivery systems.[2][5][6] It is particularly valuable for improving the bioavailability of poorly water-soluble drugs.[5][6] At low concentrations, it forms micelles in aqueous solutions, which can encapsulate lipophilic compounds and facilitate their absorption.[3][4]

This guide provides a detailed overview of the core physicochemical properties of **Tocofersolan**, outlines the experimental methodologies used for their determination, and presents logical workflows and structural representations to aid researchers, scientists, and drug development professionals.

Core Physicochemical Properties

The key physicochemical characteristics of **Tocofersolan** are summarized in the table below, providing a consolidated reference for its material properties.

Property	Value	References
Synonyms	D- α -Tocopheryl Polyethylene Glycol Succinate, TPGS, Vitamin E TPGS	[2][7][8]
CAS Number	9002-96-4	[2][3]
Molecular Formula	(C ₂ H ₄ O) _n C ₃₃ H ₅₄ O ₅	[1][2][3]
Molecular Weight	Variable; approximately 1513 g/mol (for PEG 1000)	[1][9]
Physical State	Waxy solid below 34°C; Viscous liquid above 38°C	[2][9][10]
Appearance	Off-white to light yellow or yellowish	[6][9][10]
Melting Point	34-38 °C	[2][3][10]
Critical Micelle Concentration (CMC)	0.02 mM to 0.06 mmol/l (approx. 0.03-0.09 mg/mL)	[3][8][10]
LogP (Octanol-Water Partition Coeff.)	8.388 - 9.745 (estimated)	[2][10]
Density	~1.01 g/cm ³	[10]
Boiling Point	662.7 °C at 760 mmHg	[10]
Flash Point	195.4 °C	[10]
Refractive Index	1.496	[10]
UV/Vis Absorption (λ max)	205, 284 nm	[7][8]
Stability	Stable at ambient room temperature for up to 4 years.	[2][7]
Storage	Store at -20°C for long-term stability or 2-8°C. Keep in a cool, dry, well-closed container away from light and heat.	[2][6][7]

Solubility Profile

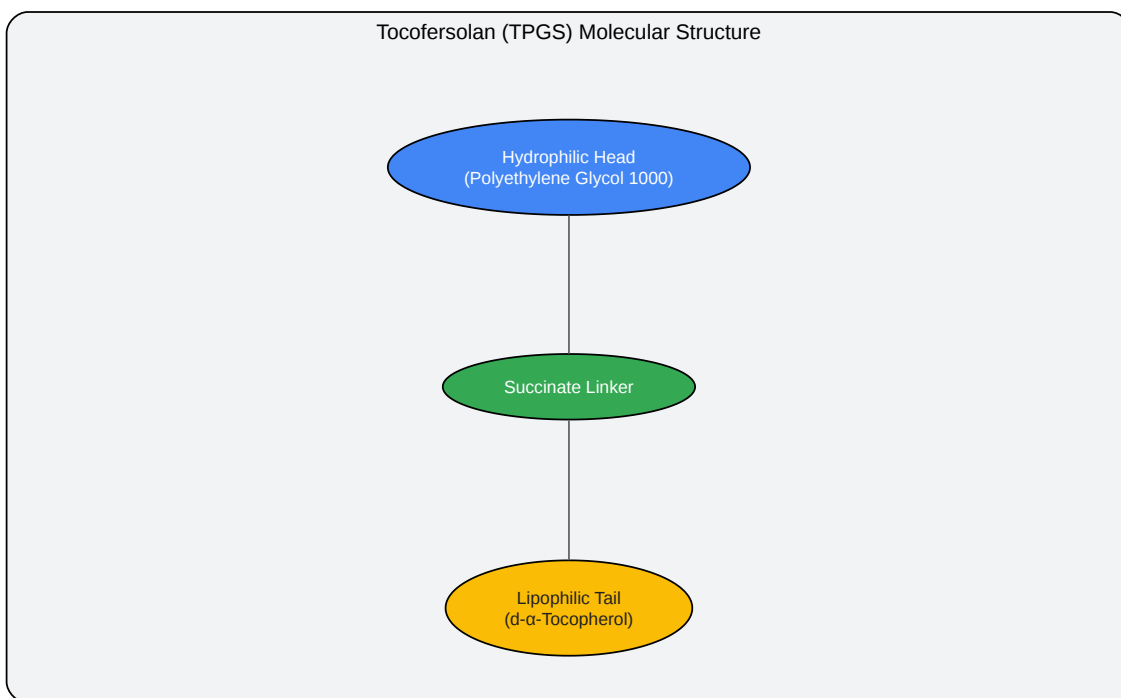
Tocofersolan's amphipathic nature governs its solubility in various solvents. It is notably water-soluble, a key feature distinguishing it from its parent compound, vitamin E.

Solvent	Solubility	References
Water / H ₂ O	1 g / 10 mL (100 mg/mL); forms a clear to faintly turbid solution.	[2] [9] [11]
Phosphate-Buffered Saline (PBS, pH 7.2)	~1 mg/mL	[7] [8]
Ethanol	~15 mg/mL to 50 mg/mL	[7] [8] [9]
Dimethyl Sulfoxide (DMSO)	~5 mg/mL to 100 mg/mL	[7] [8] [9]
Dimethyl Formamide (DMF)	~10 mg/mL	[7] [8]

Note: For organic solvents and concentrated aqueous solutions, the use of ultrasonication may be required to aid dissolution.[\[9\]](#) Aqueous solutions are most stable in a pH range of 4.5–7.5 and are not recommended for storage for more than one day.[\[2\]](#)[\[7\]](#)

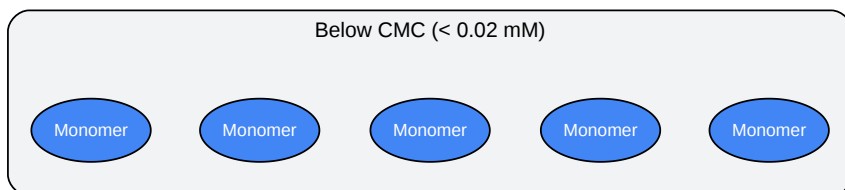
Structural and Functional Diagrams

The following diagrams illustrate the molecular structure, micellar formation, and a general workflow for characterizing **Tocofersolan**.

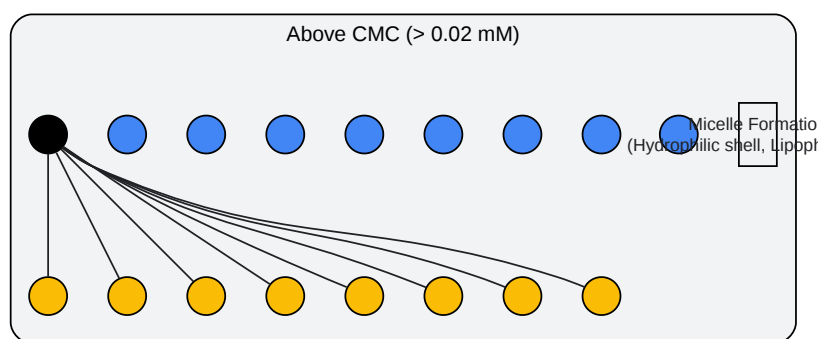


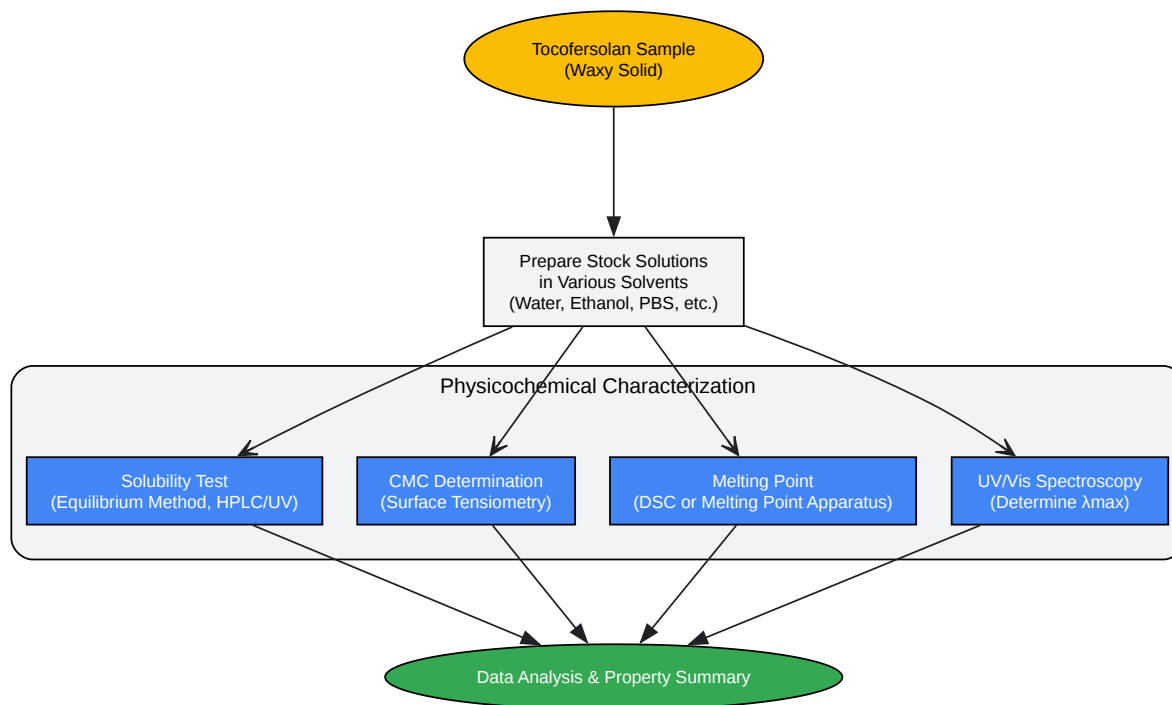
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Caption: Conceptual structure of a **Tocofersolan** molecule.



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